

An In-depth Technical Guide to 3-Hydroxypyruvate: CAS Number and Molecular Structure

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Compound of Interest

Compound Name: 3-Hydroxypyruvate

Cat. No.: B1227823

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This technical guide provides a comprehensive overview of **3-Hydroxypyruvate**, a key intermediate in various metabolic pathways. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, molecular structure, and biological significance.

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Hydroxypyruvate** for easy reference and comparison.

Parameter	Value
CAS Number	1113-60-6[1][2][3][4][5]
Molecular Formula	C ₃ H ₄ O ₄ [1][3][5]
Average Molecular Weight	104.0615 g/mol [1]
Monoisotopic Molecular Weight	104.010958616 g/mol [1]
SMILES	OCC(=O)C(O)=O[1][2]
InChI Key	HHDDCCUIIUWNGJ-UHFFFAOYSA-N[1][2]
IUPAC Name	3-hydroxy-2-oxopropanoic acid[1]

Molecular Structure

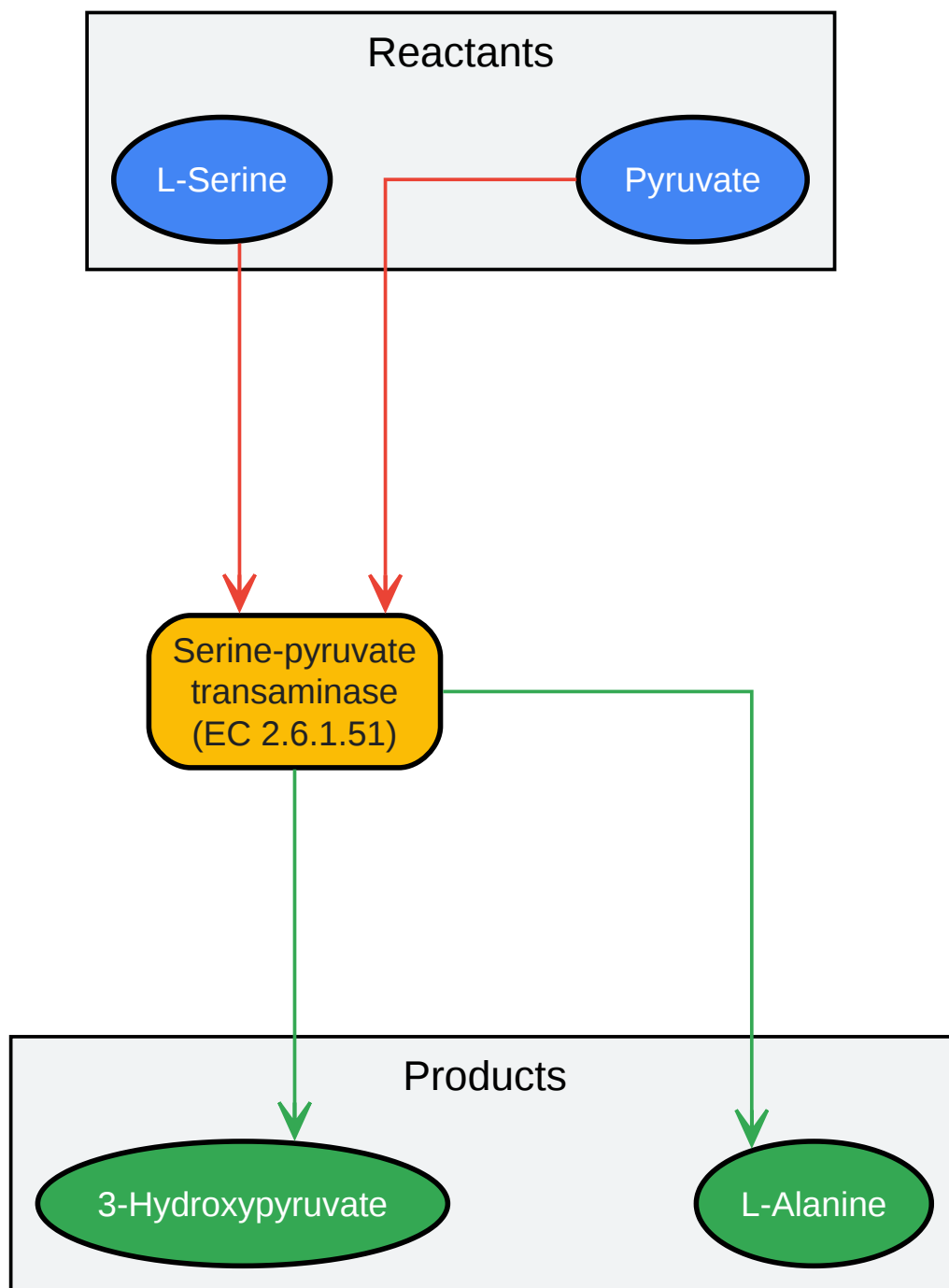
3-Hydroxypyruvate, with the chemical formula $C_3H_4O_4$, is a beta-keto acid. Its structure consists of a three-carbon chain with a carboxylic acid group, a ketone group at the second carbon (alpha-keto acid), and a hydroxyl group at the third carbon. This structure is crucial for its role as a substrate in various enzymatic reactions.

Metabolic Pathway Involvement

3-Hydroxypyruvate is a significant metabolite in the glycine, serine, and threonine metabolism pathway.^[1] One of the key reactions involving this molecule is its formation from L-serine and pyruvate, a reaction catalyzed by the enzyme Serine-pyruvate transaminase (EC 2.6.1.51). In this reversible reaction, L-serine donates its amino group to pyruvate, resulting in the formation of **3-hydroxypyruvate** and L-alanine.^[1] This pathway is integral to the interconversion of amino acids and carbohydrates.

Another critical enzyme in the metabolism of **3-hydroxypyruvate** is glyoxylate reductase/hydroxypyruvate reductase (GRHPR). This enzyme is responsible for the reduction of hydroxypyruvate to D-glycerate and also plays a role in the detoxification of glyoxylate.^{[2][5][6]}

The following diagram illustrates the enzymatic conversion of L-serine and pyruvate to **3-hydroxypyruvate** and L-alanine.



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Serine-pyruvate transaminase reaction pathway.

Experimental Protocols

Detailed experimental protocols for studying enzymes involved in **3-hydroxypyruvate** metabolism, such as Serine--pyruvate aminotransferase and Glyoxylate reductase/hydroxypyruvate reductase, can be found in the cited literature. These protocols typically involve enzyme assays to measure catalytic activity, protein expression and purification techniques, and structural biology methods like X-ray crystallography to understand the enzyme-substrate interactions. For instance, the activity of Serine-pyruvate transaminase can be assayed by monitoring the formation of L-alanine or **3-hydroxypyruvate** using chromatographic or spectrophotometric methods.

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